

Navigating the Safe Disposal of PAF C-18:1: A Procedural Guide

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Compound of Interest

Compound Name: PAF C-18:1

Cat. No.: B8101319

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For researchers and drug development professionals, the proper disposal of chemical reagents is a critical component of laboratory safety and environmental responsibility. Platelet-Activating Factor (PAF) C-18:1, a naturally occurring phospholipid involved in inflammatory responses, requires careful handling and disposal due to its formulation in a flammable solvent and its potential for environmental impact.^{[1][2][3]} This guide provides essential safety and logistical information for the proper disposal of **PAF C-18:1**, ensuring the safety of laboratory personnel and compliance with regulations.

Core Safety and Hazard Information

PAF C-18:1 is typically supplied as a solution in ethanol.^{[1][3]} The primary hazards associated with this product are therefore related to the solvent.

Key Hazards:

- **Flammability:** The ethanol solvent is a highly flammable liquid and vapor.^[1] Keep away from heat, sparks, open flames, and hot surfaces. No smoking is permitted in handling areas.^[1] Use explosion-proof electrical, ventilating, and lighting equipment.^[1]
- **Eye Irritation:** Causes serious eye irritation.^[1]
- **Environmental Hazard:** It is classified as slightly hazardous for water.^[1] Large quantities should not be allowed to reach ground water, water courses, or sewage systems.^[1]

Quantitative Data on Hazards

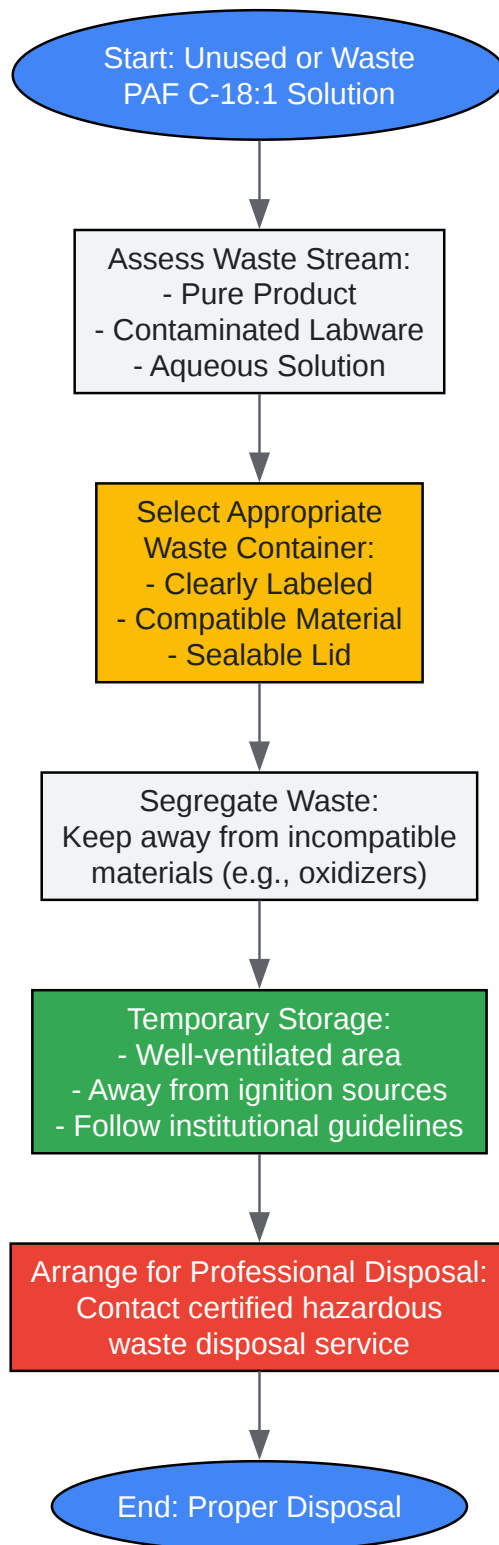
The following table summarizes the key hazard classifications for **PAF C-18:1** in its common ethanol solution formulation.

Hazard Classification	GHS Code	Description	Source
Flammable Liquids	GHS02	Highly flammable liquid and vapor	[1]
Eye Irritation	GHS07	Causes serious eye irritation	[1]
Water Hazard Class	1	Slightly hazardous for water	[1]

Step-by-Step Disposal Procedures

The disposal of **PAF C-18:1** must adhere to official regulations and should never be treated as common household garbage.[\[1\]](#) The following is a general procedural workflow for the proper disposal of this substance.

PAF C-18:1 Disposal Workflow

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